

# Enolicam Sodium: A Deep Dive into its Structural Features and Analytical Characterization

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Compound of Interest		
Compound Name:	Enolicam sodium	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural and physicochemical characteristics of **enolicam sodium**, a non-steroidal anti-inflammatory drug (NSAID). The information presented herein is intended to support research and development efforts by providing detailed data on its chemical properties, analytical characterization, and mechanism of action.

#### **Core Structural Features**

**Enolicam sodium**, in its well-documented form, is a chlorinated and sulfonated oxicam derivative. Its chemical structure is characterized by a 4-hydroxy-1,2-benzothiazine-3-carboxamide 1,1-dioxide backbone, a common feature among oxicam NSAIDs. The presence of chlorine and sulfur atoms in its structure is a key distinguishing feature.

Property	Value
Chemical Formula	C17H11Cl3N2O4S·Na·H2O
Molecular Weight	502.7 g/mol
CAS Registry Number	73574-69-3



## **Physicochemical Properties**

Quantitative data on the physicochemical properties of **enolicam sodium** is crucial for formulation development and understanding its pharmacokinetic profile. The following table summarizes key available data.

Property	Value	Experimental Conditions
рКа	Data not available in searched literature	
Solubility	Data not available in searched literature	
Melting Point	Data not available in searched literature	_

Note: Specific experimental values for pKa, solubility, and melting point for **enolicam sodium** (CAS: 73574-69-3) were not found in the publicly available scientific literature reviewed for this guide.

# **Experimental Protocols for Structural Characterization**

Detailed characterization of **enolicam sodium**'s three-dimensional structure and purity is essential for drug development. The following sections outline generalized experimental protocols for key analytical techniques. It is important to note that specific, published protocols for the analysis of **enolicam sodium** were not available; therefore, these represent standard methodologies that would be adapted for this compound.

## X-ray Crystallography

X-ray crystallography is the gold standard for determining the precise three-dimensional arrangement of atoms in a crystalline solid.

Methodology:



- Crystal Growth: Single crystals of enolicam sodium suitable for X-ray diffraction are grown.
   This is typically achieved through slow evaporation of a saturated solution, or by vapor diffusion techniques. A variety of solvents and co-solvents would be screened to find optimal crystallization conditions.
- Data Collection: A suitable single crystal is mounted on a goniometer and placed in an X-ray beam. The diffraction pattern is collected using a detector as the crystal is rotated. Data is typically collected at a controlled temperature, often cryogenic (e.g., 100 K), to minimize thermal vibration and radiation damage.
- Structure Solution and Refinement: The diffraction data is processed to determine the unit
  cell dimensions and space group. The phase problem is solved using direct methods or
  Patterson techniques to generate an initial electron density map. The atomic model is then
  built into the electron density and refined against the experimental data to yield the final
  crystal structure.

#### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

NMR spectroscopy provides detailed information about the chemical environment of atomic nuclei, allowing for the elucidation of the molecular structure in solution.

#### Methodology:

- Sample Preparation: A solution of **enolicam sodium** is prepared in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>, CDCl<sub>3</sub>). The concentration is typically in the range of 5-20 mg/mL.
- Data Acquisition: <sup>1</sup>H and <sup>13</sup>C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400-600 MHz).
  - ¹H NMR: Provides information on the number, connectivity, and chemical environment of hydrogen atoms.
  - <sup>13</sup>C NMR: Provides information on the carbon skeleton of the molecule.
  - 2D NMR techniques (e.g., COSY, HSQC, HMBC): Can be used to establish correlations between different nuclei and aid in the complete assignment of the structure.



 Data Analysis: The chemical shifts, coupling constants, and integration of the signals in the NMR spectra are analyzed to confirm the chemical structure of enolicam sodium.

#### **Mass Spectrometry (MS)**

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound.

#### Methodology:

- Sample Introduction and Ionization: A dilute solution of **enolicam sodium** is introduced into the mass spectrometer. Electrospray ionization (ESI) is a common technique for the analysis of pharmaceutical compounds as it is a soft ionization method that typically produces the protonated molecule [M+H]<sup>+</sup> or the sodiated adduct [M+Na]<sup>+</sup>.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The detector records the abundance of ions at each m/z value, generating a mass spectrum. High-resolution mass spectrometry (HRMS) can be used to determine the accurate mass and elemental composition of the molecule, confirming its chemical formula.

# **Mechanism of Action: Signaling Pathway**

**Enolicam sodium**, as a non-steroidal anti-inflammatory drug (NSAID), exerts its therapeutic effects primarily through the inhibition of cyclooxygenase (COX) enzymes (COX-1 and COX-2). [1] This inhibition blocks the conversion of arachidonic acid to prostaglandins, which are key mediators of inflammation, pain, and fever.[2][3][4] The reduction in prostaglandin synthesis subsequently modulates downstream signaling pathways, including the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways, which are central to the inflammatory response.[3]

Caption: Mechanism of action of **enolicam sodium**.

This guide serves as a foundational resource for professionals engaged in the research and development of **enolicam sodium**. While comprehensive, the publicly available data has limitations, particularly concerning quantitative physicochemical properties and specific



experimental protocols. Further investigation into proprietary databases or regulatory filings may be necessary to obtain this detailed information.

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